

Personal protective equipment for handling DRP1i27

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Compound of Interest

Compound Name: *DRP1i27*

Cat. No.: *B12396276*

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Essential Safety and Handling Guide for DRP1i27

This document provides immediate safety, logistical, and operational guidance for researchers, scientists, and drug development professionals handling **DRP1i27**. The information is intended to supplement, not replace, a comprehensive Safety Data Sheet (SDS), which should be consulted prior to any handling or use of this compound.

Immediate Safety and Handling Precautions

DRP1i27 is a potent inhibitor of human dynamin-related protein 1 (Drp1) intended for research use only.^{[1][2][3]} Due to the absence of a publicly available, detailed Safety Data Sheet (SDS) in the initial search, standard laboratory safety practices for handling potent, biologically active small molecules are strongly recommended. The following guidelines are based on general best practices and information from suppliers.

Personal Protective Equipment (PPE):

Given that **DRP1i27** is a bioactive chemical, appropriate PPE is mandatory to prevent exposure. The following table outlines the recommended PPE for various handling activities, based on general laboratory safety standards for hazardous chemicals.

| Activity | Recommended Personal Protective Equipment (PPE) |
|------------------------------------|--|
| Receiving & Unpacking | Chemotherapy-rated gloves (meeting ASTM D6978 standard).[4] If packaging is compromised, consider respiratory protection (e.g., elastomeric half-mask with appropriate cartridges).[4] |
| Weighing & Aliquoting (Solid Form) | Double chemotherapy-rated gloves, protective gown (impermeable, long-sleeved, back-closing), safety glasses or goggles, and a hair cover.[4] All handling of the solid compound should be performed in a certified chemical fume hood or a ventilated balance enclosure. |
| Solution Preparation & Handling | Double chemotherapy-rated gloves, protective gown, and safety glasses or goggles.[4] All work should be conducted in a chemical fume hood. |
| Spill Cleanup | Spill kit appropriate for chemical spills, including absorbent materials, two pairs of chemotherapy-rated gloves, a gown, and respiratory and eye protection.[4] |

Operational and Disposal Plans

Proper storage and disposal are critical for maintaining the integrity of **DRP1i27** and ensuring laboratory safety.

Storage and Stability:

| Form | Storage Temperature | Duration | Special Conditions |
|------------|---------------------|--|--|
| Solid | 4°C | Not specified | Sealed container, protected from moisture and light.[1] [2] |
| In Solvent | -80°C | Up to 6 months | Sealed container, protected from moisture and light.[1] [2] |
| -20°C | Up to 1 month | Sealed container, protected from moisture and light.[1] [2] | |

Disposal:

Specific disposal guidelines for **DRP1i27** were not available in the initial search. All waste materials, including empty vials, contaminated PPE, and unused solutions, should be treated as hazardous chemical waste. Follow all local, state, and federal regulations for hazardous waste disposal. Consult your institution's Environmental Health and Safety (EHS) department for specific procedures.

Experimental Protocols and Data

DRP1i27 acts by inhibiting the GTPase activity of Drp1, which is a key regulator of mitochondrial fission.[5][6] This inhibition prevents the division of mitochondria, leading to a more fused mitochondrial network.[6][7]

Quantitative Data Summary:

| Parameter | Value | Assay Method |
|-------------------------|--------------|--|
| Binding Affinity (KD) | 190 μ M | Microscale Thermophoresis (MST)[1][2] |
| Binding Affinity | 286 μ M | Surface Plasmon Resonance (SPR)[1][2] |
| Effective Concentration | 0-50 μ M | For inhibiting Drp1 GTPase activity and increasing mitochondrial networks in cell culture.[1][2] |

Key Experimental Methodologies

1. Stock Solution Preparation (In Vitro): **DRP1i27** is soluble in DMSO.[1][2] For cell culture experiments, prepare a concentrated stock solution in newly opened, anhydrous DMSO. Ultrasonic treatment may be necessary to fully dissolve the compound.[1][2] Note that hygroscopic DMSO can negatively impact solubility.[1][2]

2. In Vivo Formulation Protocol: For a 1 mL final volume of a clear solution suitable for in vivo use (≥ 2.5 mg/mL), the following protocol can be employed[1]:

- Start with 100 μ L of a 25.0 mg/mL **DRP1i27** stock solution in DMSO.
- Add 400 μ L of PEG300 and mix thoroughly.
- Add 50 μ L of Tween-80 and mix until the solution is homogeneous.
- Add 450 μ L of saline to reach the final volume of 1 mL.

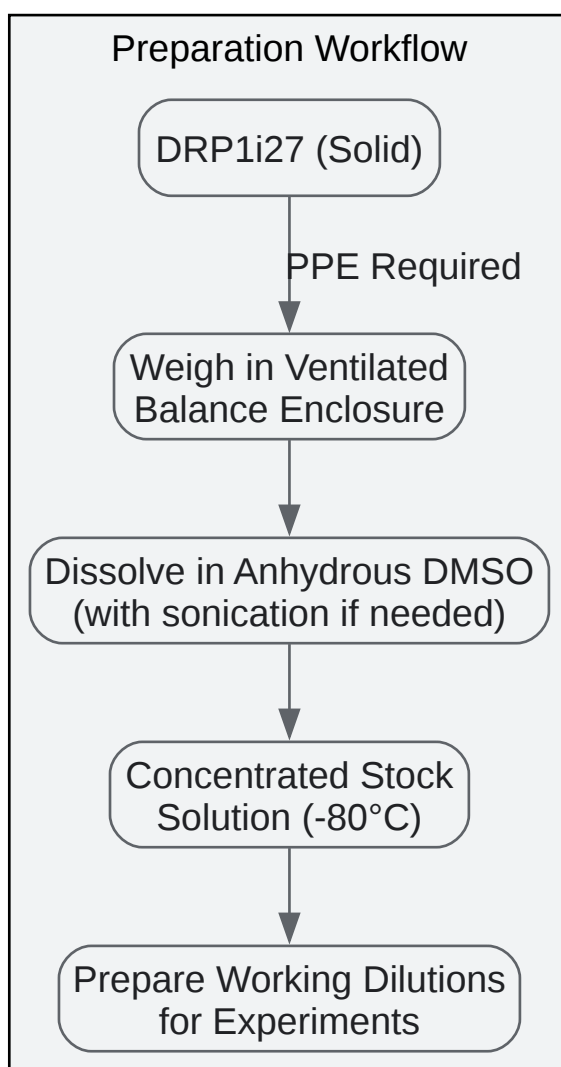
3. Assessing Mitochondrial Morphology: To evaluate the effect of **DRP1i27** on mitochondrial dynamics, cells (e.g., human or mouse fibroblasts) are treated with the compound.[5]

- Culture cells on coverslips suitable for imaging.
- Treat cells with varying concentrations of **DRP1i27** or a vehicle control (e.g., DMSO).

- Fix the cells and stain with a mitochondria-specific dye (e.g., MitoTracker) or through immunofluorescence using an antibody against a mitochondrial protein.
- Acquire images using fluorescence microscopy and quantify the mitochondrial morphology, categorizing cells as having fragmented, intermediate, or elongated/fused mitochondria.

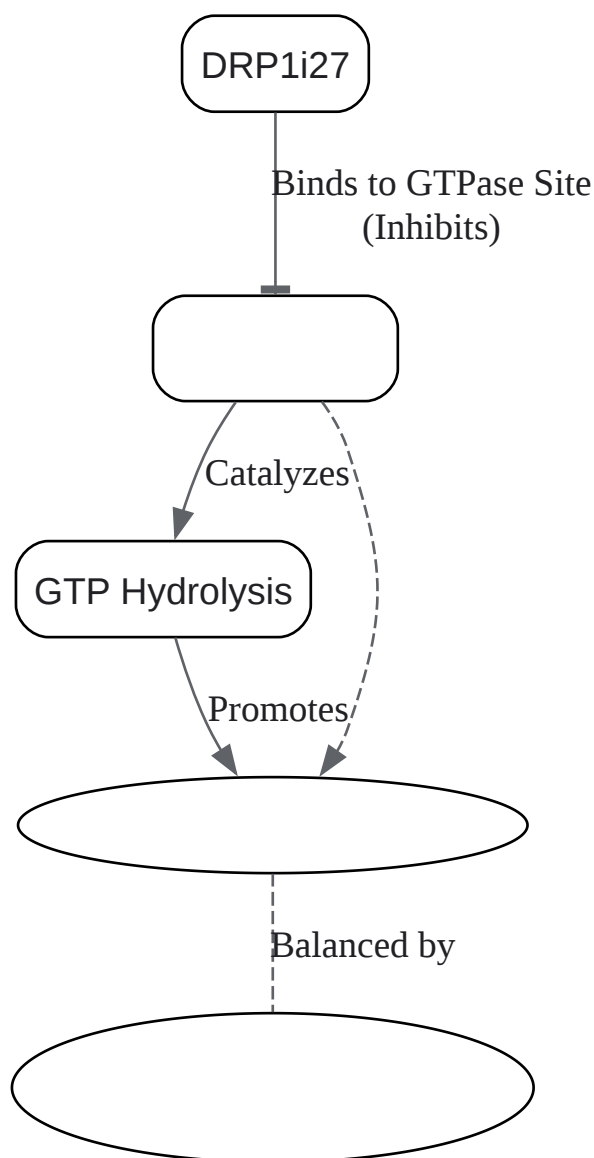
Visualized Workflows and Pathways

To clarify the experimental and mechanistic logic, the following diagrams are provided.



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Diagram 1: General laboratory workflow for the preparation of **DRP1i27** solutions.



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Diagram 2: Simplified signaling pathway showing **DRP1i27**'s mechanism of action.

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